

Application Notes and Protocols for Solubilizing N6-Methyl-xylo-adenosine

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Compound of Interest

Compound Name: N6-Methyl-xylo-adenosine

Cat. No.: B15588091

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N6-Methyl-xylo-adenosine is a modified nucleoside, an analog of adenosine, that holds significant potential for investigation in various biological processes and as a therapeutic agent. [1][2] Its structural similarity to naturally occurring nucleosides makes it a valuable tool for probing enzymatic pathways involved in nucleic acid synthesis and modification. [1][2] Like other adenosine analogs, it is anticipated to interfere with nucleic acid synthesis and repair, leading to cytotoxicity in rapidly dividing cells, such as cancer cells. [2] Furthermore, adenosine analogs can modulate signaling pathways by interacting with adenosine receptors, influencing cell proliferation, apoptosis, and the tumor microenvironment. [2]

These application notes provide detailed protocols for the solubilization of **N6-Methyl-xylo-adenosine** for use in a variety of research applications. Due to the limited availability of explicit solubility data for this specific compound, the following protocols are based on the known properties of structurally similar nucleoside analogs. It is strongly recommended to perform a small-scale solubility test before proceeding with larger quantities.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N6-Methyl-xylo-adenosine** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₅ N ₅ O ₄	[3][4]
Molecular Weight	281.27 g/mol	[3][4]
IUPAC Name	(2R,3R,4R,5R)-2-(hydroxymethyl)-5-[6-(methylamino)purin-9-yl]oxolane-3,4-diol	[3]
Appearance	Typically a white to off-white solid	Inferred
Purity	≥95% (typical)	[3]

Recommended Solvents and Stock Solution Preparation

Based on the properties of similar nucleoside analogs, Dimethyl Sulfoxide (DMSO) is recommended as the primary solvent for preparing high-concentration stock solutions of **N6-Methyl-xylo-adenosine**. Aqueous buffers can then be used to prepare working solutions from the DMSO stock.

Solubility Data (Inferred from Structurally Similar Compounds)

The following table provides estimated solubility data. It is crucial to empirically determine the solubility for your specific experimental needs.

Solvent	Estimated Solubility	Notes
DMSO	≥ 10 mg/mL	For a related compound, N6-Methyl-2'-O-methyladenosine, the solubility in DMSO is reported to be 55 mg/mL.[5] It is reasonable to expect good solubility for N6-Methyl-xylo-adenosine as well.
Water	Limited	Solubility in aqueous buffers is expected to be lower than in organic solvents.
Ethanol	Limited	May have some solubility, but likely less than in DMSO.
PBS (pH 7.4)	Limited	Solubility is expected to be low. Prepare working solutions by diluting a DMSO stock.

Experimental Protocols

Protocol for Preparing a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N6-Methyl-xylo-adenosine** in DMSO.

Materials:

- **N6-Methyl-xylo-adenosine** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes

- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate:** Allow the vial of **N6-Methyl-xylo-adenosine** to warm to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **N6-Methyl-xylo-adenosine**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.81 mg of the compound (Molecular Weight = 281.27 g/mol).
- **Add Solvent:** Add the calculated volume of DMSO to the vial containing the compound. For the example above, add 1 mL of DMSO.
- **Dissolve:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can be used to aid dissolution if necessary.^[5]
- **Store:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term storage.

Protocol for Preparing Aqueous Working Solutions

This protocol describes the preparation of a working solution in an aqueous buffer (e.g., PBS) from the DMSO stock solution.

Materials:

- 10 mM **N6-Methyl-xylo-adenosine** stock solution in DMSO
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline, pH 7.4)
- Sterile microcentrifuge tubes
- Calibrated micropipettes

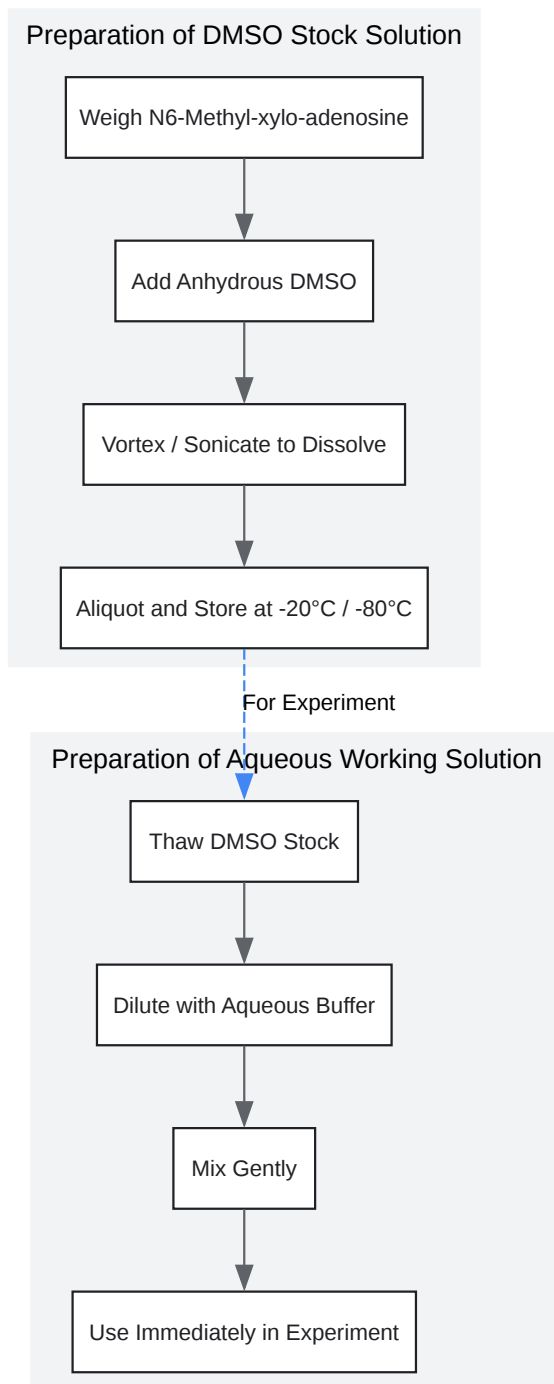
Procedure:

- **Thaw Stock:** Thaw the 10 mM DMSO stock solution at room temperature.
- **Calculate Dilution:** Determine the volume of the stock solution needed to achieve the desired final concentration in your aqueous buffer. For example, to prepare 1 mL of a 100 μ M working solution, you would need 10 μ L of the 10 mM stock solution.
- **Dilute:** Add the calculated volume of the DMSO stock solution to the appropriate volume of the pre-warmed aqueous buffer. In the example above, add 10 μ L of the stock to 990 μ L of buffer.
- **Mix:** Gently mix the solution by pipetting up and down or by gentle vortexing.
- **Use Immediately:** It is recommended to prepare aqueous working solutions fresh for each experiment and use them immediately to avoid precipitation.

Diagrams

Experimental Workflow for Solubilization

Workflow for Solubilizing N6-Methyl-xylo-adenosine



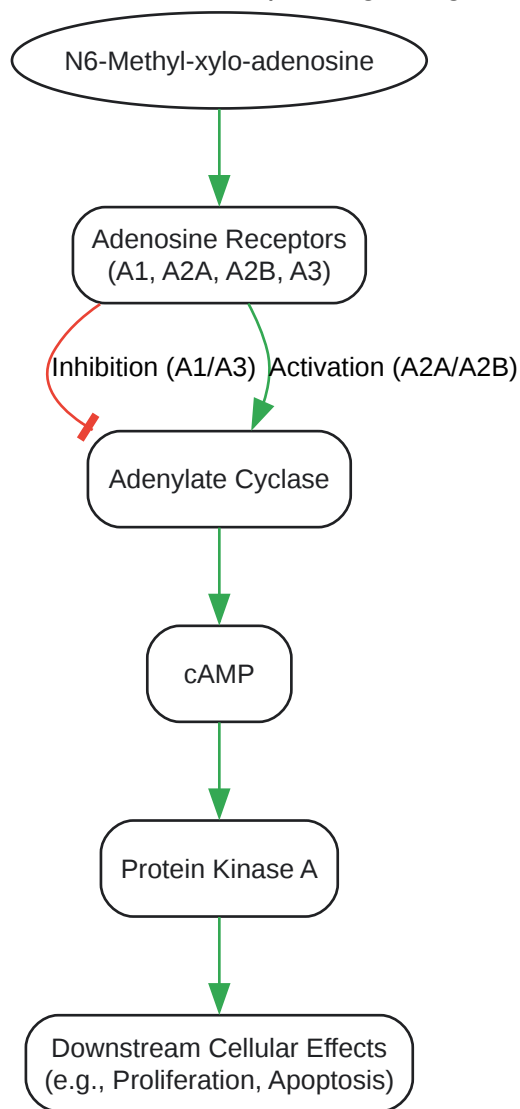
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Caption: Workflow for preparing stock and working solutions.

Conceptual Signaling Pathway Involvement

As an adenosine analog, **N6-Methyl-xylo-adenosine** may influence signaling pathways regulated by adenosine receptors.

Potential Adenosine Receptor Signaling Modulation



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